

Application Note: Comprehensive Characterization of 3-Benzylxyphenylacetonitrile

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Compound of Interest

Compound Name: **3-Benzylxyphenylacetonitrile**

Cat. No.: **B139793**

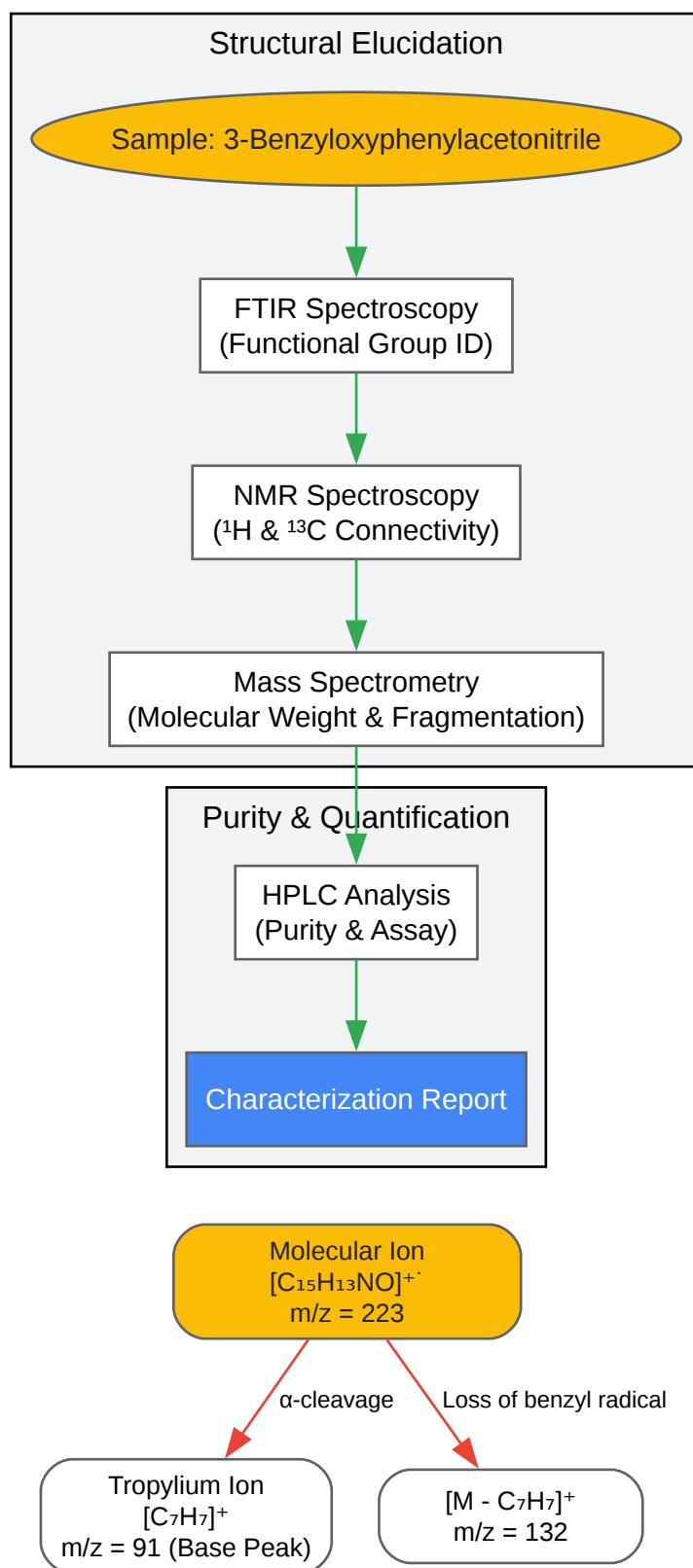
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Introduction

3-Benzylxyphenylacetonitrile is a versatile chemical intermediate with applications in the synthesis of pharmaceuticals and other complex organic molecules. Its structure, featuring a benzyl ether, a phenyl ring, and a nitrile group, requires a multi-technique approach for unambiguous characterization and purity assessment. This document provides detailed protocols for the analytical characterization of **3-Benzylxyphenylacetonitrile** using Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Analytical Workflow

The comprehensive characterization of **3-Benzylxyphenylacetonitrile** involves a logical sequence of analytical techniques to confirm its identity, structure, and purity. The workflow begins with spectroscopic methods (FTIR, NMR, MS) to elucidate the molecular structure and functional groups, followed by a chromatographic method (HPLC) to assess purity and quantify the compound.

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